

1-Dodecen-11-yne CAS number and molecular formula

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Compound of Interest

Compound Name: 1-Dodecen-11-yne

Cat. No.: B12090427

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An In-depth Technical Guide to 1-Dodecen-11-yne

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the available chemical information for **1-Dodecen-11-yne**. The content is tailored for professionals in research and development who require accurate and readily accessible data.

Core Chemical Identifiers

A critical step in the comprehensive study of any chemical compound is the unambiguous identification through its CAS number and molecular formula. This information is foundational for database searches, regulatory compliance, and procurement.

Identifier	Value	Source
Compound Name	1-Dodecen-11-yne	-
Molecular Formula	C ₁₂ H ₂₀	[1]
CAS Number	Not Available	-

Note on CAS Number: A specific CAS Registry Number for **1-Dodecen-11-yne** could not be readily identified from available public resources. The absence of a dedicated CAS number can indicate that the compound is novel, not widely commercially available, or is indexed under a different nomenclature. Researchers are advised to exercise caution when sourcing this compound and to verify its identity through analytical methods.

Data Unavailability and Further Research

A comprehensive search for detailed experimental protocols, signaling pathway involvement, and quantitative data for **1-Dodecen-11-yne** did not yield specific results. The information available in public databases is limited to its basic chemical structure and formula.

For researchers interested in the synthesis, reactivity, and biological activity of **1-Dodecen-11-yne**, the following steps are recommended:

- **Chemical Synthesis:** As no standardized synthesis protocols were found, a de novo synthetic route would need to be designed. This would likely involve strategic carbon-carbon bond formation to construct the 12-carbon backbone with the terminal alkene and alkyne functionalities.
- **Structural Verification:** Following synthesis, rigorous structural confirmation using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy is essential.
- **Exploratory Biological Screening:** To determine potential applications in drug development, the compound would need to be subjected to a battery of in vitro and in vivo assays to assess its activity against various biological targets and its pharmacokinetic profile.

Logical Relationship for Further Investigation

To facilitate further research into this compound, a logical workflow is proposed. This workflow outlines the necessary steps from initial synthesis to potential application.

Caption: Proposed workflow for the investigation of **1-Dodecen-11-yne**.

This guide serves as a starting point for researchers and professionals. The lack of extensive public data on **1-Dodecen-11-yne** highlights an opportunity for novel research and discovery in

the fields of organic chemistry and drug development.

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References

- 1. 1-Dodecen-11-yne | C₁₂H₂₀ | CID 10997389 - PubChem [pubchem.ncbi.nlm.nih.gov]
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